

Application Notes and Protocols for the Characterization of Methylamino-PEG2-acid Conjugates

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Compound of Interest

Compound Name: Methylamino-PEG2-acid

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These application notes provide a comprehensive guide to the analytical techniques used for the characterization of **Methylamino-PEG2-acid** and its conjugates. This bifunctional linker is a valuable tool in bioconjugation, enabling the connection of molecules of interest through its terminal methylamino and carboxylic acid functionalities. Accurate characterization is crucial for ensuring the quality, purity, and consistency of the resulting conjugates.

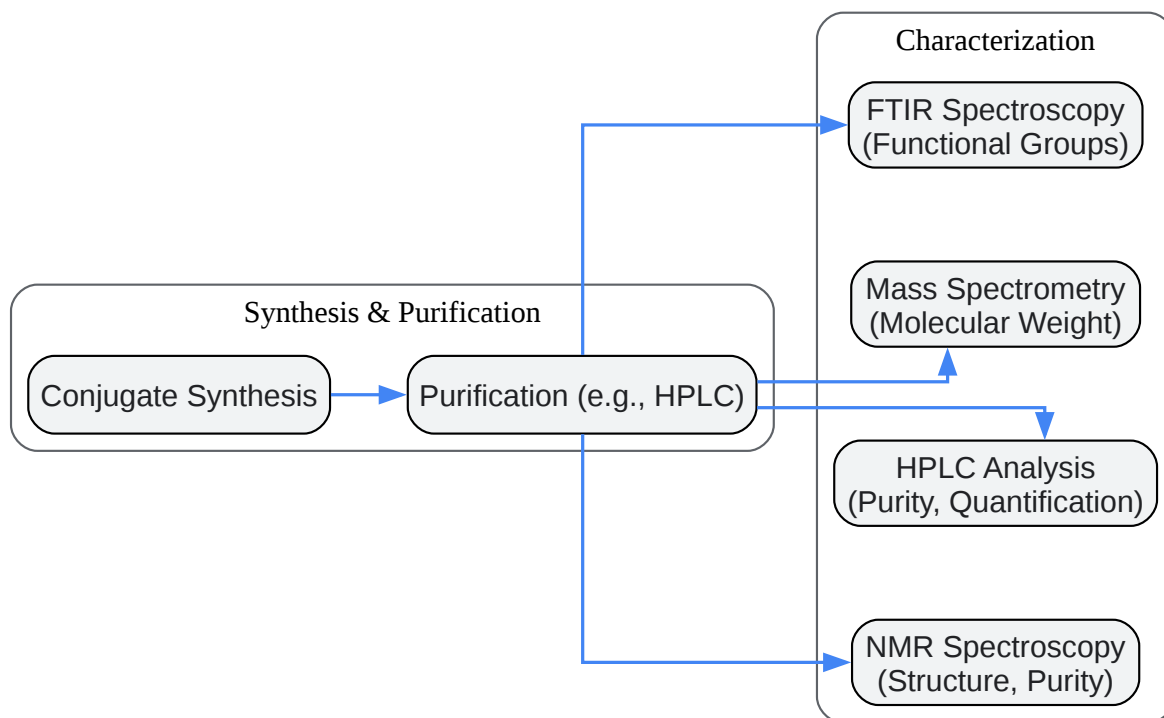
Introduction to Methylamino-PEG2-acid

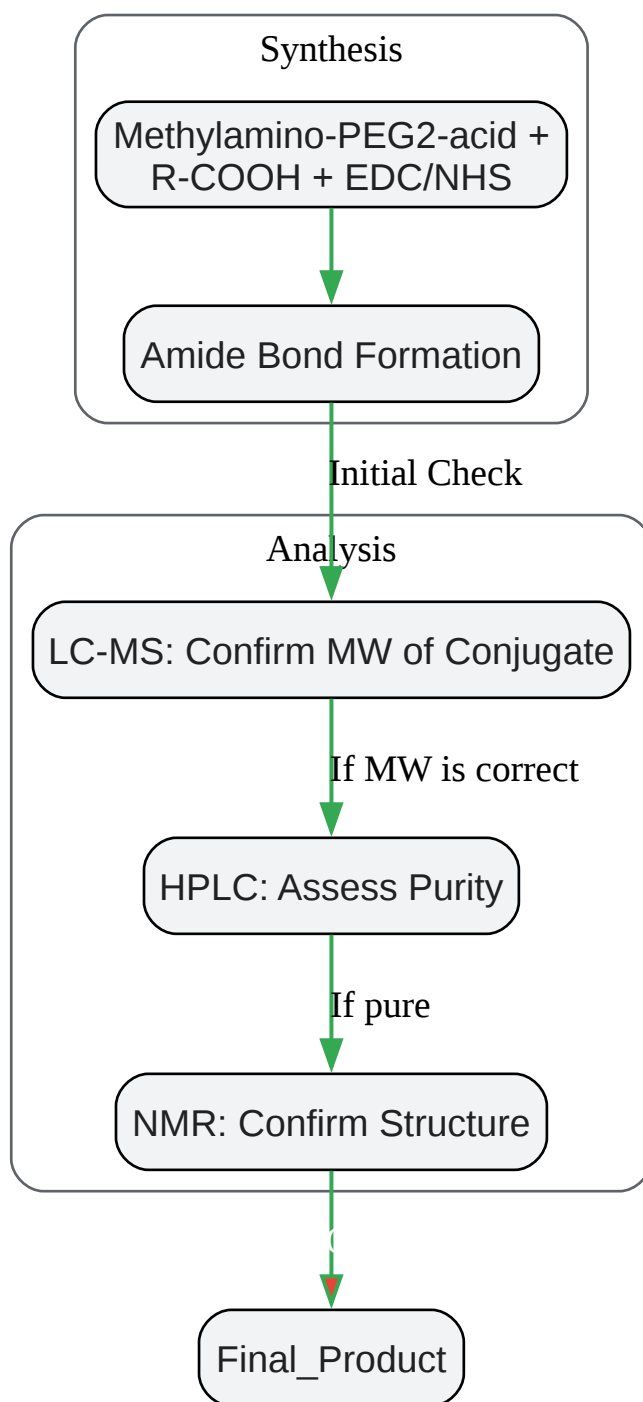
Methylamino-PEG2-acid, systematically named 3-(2-(2-(methylamino)ethoxy)ethoxy)propanoic acid, is a short-chain polyethylene glycol (PEG) derivative. Its structure incorporates a secondary amine and a carboxylic acid, making it a versatile heterobifunctional linker. The PEG spacer enhances the solubility and flexibility of the resulting conjugates.

Chemical Structure:

Analytical Characterization Workflow

A multi-technique approach is essential for the thorough characterization of **Methylamino-PEG2-acid** and its conjugates. The following workflow outlines the recommended analytical strategy.





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